

An In-depth Technical Guide on the Physical Properties of 3-(Methylthio)propionaldehyde

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Compound of Interest

Compound Name: 3-(Methylthio)propionaldehyde

Cat. No.: B105701

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This technical guide provides a comprehensive overview of the key physical properties of **3-(Methylthio)propionaldehyde**, also known as methional. Aimed at researchers, scientists, and professionals in drug development, this document details the compound's boiling point and density, supported by experimental methodologies and structured data presentation.

Quantitative Data Summary

The physical properties of **3-(Methylthio)propionaldehyde** are summarized in the table below, providing a clear reference for its key characteristics.

Physical Property	Value	Conditions
Boiling Point	165-166 °C	@ 760 mmHg[1][2][3]
62 °C	@ 11 mmHg[4]	
61 °C	@ 14.3 mmHg[5]	
Density	1.043 g/mL	@ 25 °C[2][3][6]
1.04 g/mL	@ 20 °C[4]	
1.052 g/mL	Not Specified[7]	

Experimental Protocols

The determination of the physical properties of a substance like **3-(Methylthio)propionaldehyde** requires precise experimental procedures. Below are detailed methodologies for ascertaining boiling point and density.

1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination, especially with small sample sizes, is the Thiele tube method.

- Apparatus:
 - Thiele tube
 - Thermometer
 - Small test tube (fusion tube)
 - Capillary tube (sealed at one end)
 - Heating source (e.g., Bunsen burner or heating mantle)
 - Mineral oil
- Procedure:
 - A small amount of **3-(Methylthio)propionaldehyde** is placed into the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - This assembly is then placed into a Thiele tube containing mineral oil, which ensures uniform heating.

- The side arm of the Thiele tube is gently heated, causing the mineral oil to circulate and heat the sample evenly.
- As the temperature rises, air trapped in the capillary tube will be expelled, and eventually, a steady stream of bubbles will emerge from the open end of the capillary tube. This indicates that the liquid has reached its boiling point.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^{[8][9]}

2. Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume. For a liquid such as **3-(Methylthio)propionaldehyde**, this can be determined using straightforward laboratory equipment.

- Apparatus:
 - Graduated cylinder or pycnometer (for more precise measurements)
 - Analytical balance
- Procedure:
 - The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
 - A specific volume of **3-(Methylthio)propionaldehyde** is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
 - The mass of the graduated cylinder containing the liquid is then measured.
 - The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.

- The density is then calculated by dividing the mass of the liquid by its volume.^{[10][11][12]} For higher accuracy, this procedure is typically repeated multiple times, and the average value is reported. The temperature at which the measurement is taken must be recorded as density is temperature-dependent.

Logical Relationship of Physical Properties

The following diagram illustrates the fundamental relationship between the physical properties discussed.

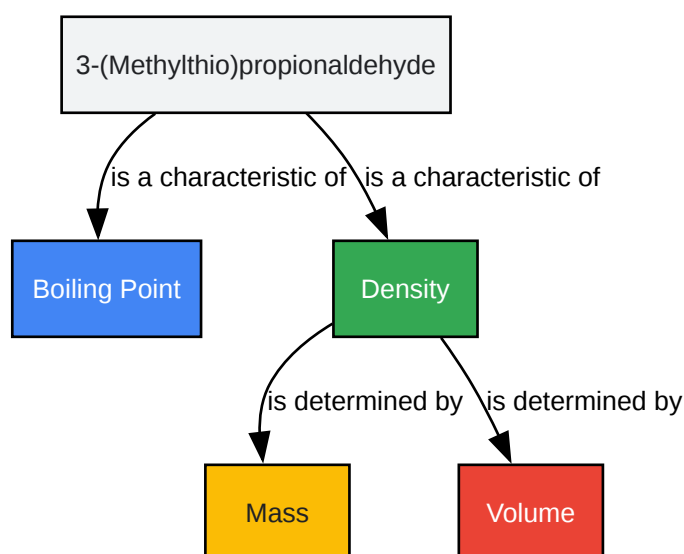


Figure 1: Core Physical Properties of 3-(Methylthio)propionaldehyde

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Caption: Relationship between **3-(Methylthio)propionaldehyde** and its physical properties.

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